

doxepin vs other tricyclic antidepressants side effect profile

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Compound Focus: Doxepin Hydrochloride

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Comparative Side Effect Profiles: Doxepin vs. Other TCAs

The table below summarizes and compares the key side effects of doxepin and other TCAs based on information from the search results.

Side Effect / Consideration	Doxepin	Other Tricyclic Antidepressants (e.g., Amitriptyline, Imipramine, Nortriptyline)
Overall Safety & Common Side Effects	Shares common TCA side effects: drowsiness, dry mouth, constipation, blurred vision [1] [2].	Cause common TCA side effects: drowsiness, dry mouth, constipation, blurred vision, dizziness [3] [4].
Sedative Properties	Considered one of the more sedating TCAs; often taken at bedtime [3] [5].	Amitriptyline, imipramine, and trimipramine are also notably sedating. Nortriptyline and desipramine are generally better tolerated [3].
Cardiovascular Effects	At therapeutic doses, may cause fewer cardiovascular side-effects like postural hypotension; however,	Can cause a drop in blood pressure upon standing (orthostatic hypotension) and fast or irregular heartbeat [3] [4].

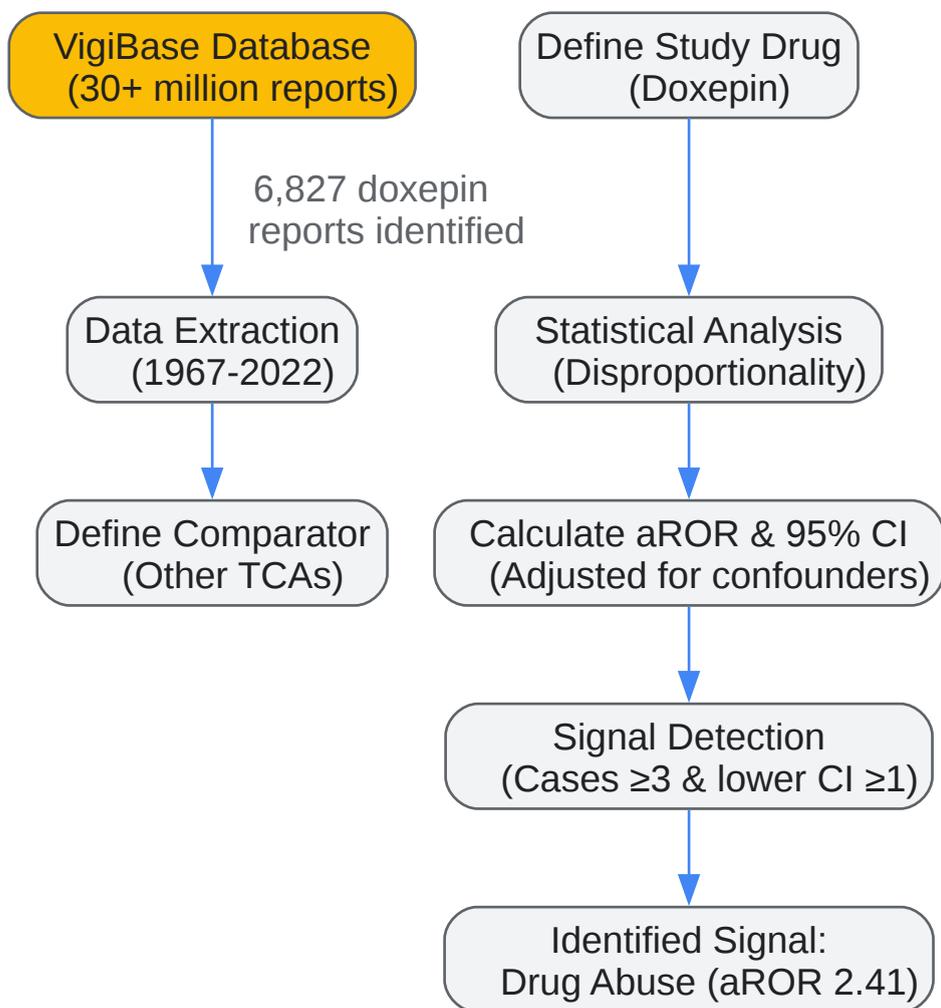
Side Effect / Consideration	Doxepin	Other Tricyclic Antidepressants (e.g., Amitriptyline, Imipramine, Nortriptyline)
	cardiotoxic in overdose, similar to other TCAs [5].	Higher risk in those with pre-existing heart conditions [4].
Weight Change	May cause changes in appetite or weight [2]. Listed as more likely to cause weight gain than some other TCAs [3].	Amitriptyline, clomipramine, and imipramine are also associated with weight gain. Nortriptyline and desipramine seem to have better-tolerated side effects [3].
Drug Abuse & Dependence	A significant safety signal for drug abuse was identified (aROR 2.41; 95% CI 2.06–2.83) compared to other TCAs [6].	Used as a comparator in the study; no significant abuse signal detected for the class as a whole relative to doxepin [6].
Suicidality	Carries an FDA boxed warning for increased risk of suicidal thoughts and behaviors in children and young adults [2].	Carry an FDA boxed warning for increased risk of suicidal thoughts and behaviors in children and young adults [3] [4].
Use in Specific Populations	Not recommended for children. Elderly patients may require dose adjustments due to increased sensitivity [1]. Generally not recommended during pregnancy or breastfeeding [1] [4].	Not recommended for children. Use in the elderly requires caution. Generally not considered safe during pregnancy [3] [4].
Overdose Risk	Overdose can be fatal, with symptoms including irregular heartbeat, seizures, confusion, and coma [2] [4].	Overdose is dangerous and among the most common types of antidepressant overdoses; symptoms include heart issues, seizures, and coma [4].

Key Experimental Data and Methodologies

A recent pharmacovigilance study provides quantitative data comparing the safety signals of doxepin to other TCAs [6].

- **Data Source:** The study utilized **VigiBase**, the World Health Organization's global database of individual case safety reports, containing over 30 million reports as of December 2022 [6].
- **Study Design:** Researchers performed a **disproportionality analysis** on reports from 1967 to 2022. This method compares the frequency of reporting for a specific adverse event with a given drug (doxepin) against the reporting rate for that same event with a comparator group (other TCAs) [6].
- **Statistical Analysis:** The primary metric was the **Adjusted Reporting Odds Ratio (aROR)**, which was calculated using multivariable logistic regression. The analysis was adjusted for confounders including age, sex, region, reporting year, and profession of the reporter. A signal was considered significant if the lower bound of the 95% confidence interval (CI) for the aROR was ≥ 1 and there were at least 3 cases [6].
- **Key Finding on Drug Abuse:** Among predefined Adverse Events of Special Interest (AESIs), **drug abuse** was the only one that met the criteria for a significant safety signal for doxepin. The analysis found an aROR of **2.41 (95% CI 2.06–2.83)**, indicating that reports of drug abuse were over two times more likely to be associated with doxepin than with other TCAs in the database [6].

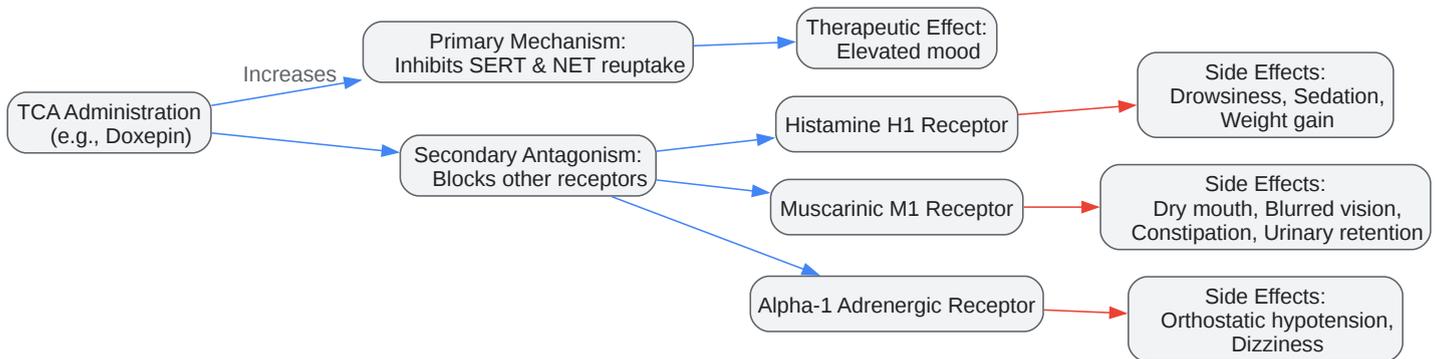
The following diagram illustrates the workflow of this key pharmacovigilance study.



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Pharmacological Mechanisms and Side Effect Pathways

The side effects of TCAs, including doxepin, are a direct consequence of their broad mechanism of action, which extends beyond increasing levels of serotonin and norepinephrine.



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The sedative properties of doxepin are attributed to its potent antagonism of the histamine H1 receptor [6]. The specific signal for drug abuse is a more recent finding, and the precise mechanism is not fully understood. It may be related to doxepin's sedative effects or other off-target activities that require further investigation [6].

Key Takeaways for Professionals

- **Differentiated Safety Profile:** While doxepin shares the standard TCA side effect profile, recent large-scale data suggests a unique and significant association with **drug abuse and dependence**, a risk that appears higher than in other TCAs [6].
- **Clinical and Research Implications:** For clinicians, this underscores the need for careful patient selection and monitoring when prescribing doxepin. For researchers, this identifies a clear area for further investigation into the underlying mechanisms of this association.
- **Comparative Tolerability:** Among TCAs, doxepin is historically noted for good tolerability, particularly regarding cardiovascular effects like postural hypotension at therapeutic doses, and its strong sedative effect can be beneficial for patients with co-morbid insomnia [3] [5]. In contrast, nortriptyline and desipramine are often cited as having better-tolerated side effect profiles within the class [3].

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To cite this document: Smolecule. [doxepin vs other tricyclic antidepressants side effect profile].

Smolecule, [2026]. [Online PDF]. Available at:

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